

# Technical Support Center: Purifying Commercial Hexacarbonyltungsten by Sublimation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Hexacarbonyltungsten**

Cat. No.: **B083919**

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This technical support guide provides researchers, scientists, and drug development professionals with detailed protocols, troubleshooting advice, and frequently asked questions (FAQs) for the purification of commercial **Hexacarbonyltungsten** ( $W(CO)_6$ ) by sublimation.

## Experimental Protocol: Vacuum Sublimation of Hexacarbonyltungsten

This protocol details the purification of commercial-grade **Hexacarbonyltungsten** using a standard laboratory vacuum sublimation apparatus.

### 1. Pre-Sublimation Preparation:

- Initial Sample Preparation: If the commercial **Hexacarbonyltungsten** is in large chunks, gently crush it into a fine powder using a mortar and pestle in a fume hood. This increases the surface area for more efficient sublimation.
- Drying the Sample: Ensure the powdered sample is completely dry. Any residual solvent can interfere with the vacuum and condense on the cold finger, potentially washing away the purified crystals. If necessary, dry the sample under a gentle stream of inert gas (e.g., nitrogen or argon) or in a desiccator.

### 2. Apparatus Setup:

- Assembly: Assemble the sublimation apparatus, which typically consists of a lower flask to hold the crude material and an upper section with a cold finger (a condenser). Ensure all ground glass joints are clean and lightly greased with a suitable vacuum grease.
- Sample Loading: Place the powdered, dry **Hexacarbonyltungsten** into the bottom of the sublimation flask.
- Connecting to Vacuum: Use thick-walled tubing to connect the sidearm of the sublimation apparatus to a vacuum trap, which is then connected to a high-vacuum pump. The trap, cooled with a cold bath (e.g., dry ice/acetone or liquid nitrogen), is crucial to prevent any sublimed product or volatile impurities from reaching the pump.
- Coolant Connection: Connect the inlet and outlet of the cold finger to a circulating coolant source. The coolant should enter at the lower inlet and exit from the upper outlet.

### 3. Sublimation Procedure:

- Evacuation: Begin evacuating the system. A good vacuum is essential for sublimation at a lower temperature, minimizing the risk of thermal decomposition. The system should be free of leaks.
- Cooling the Cold Finger: Once a stable vacuum is achieved, start the flow of coolant through the cold finger. It is important to apply the vacuum before cooling to prevent atmospheric moisture from condensing on the cold finger.
- Heating the Sample: Gently heat the bottom of the sublimation flask using a heating mantle, oil bath, or sand bath. The temperature should be raised gradually.
- Monitoring the Sublimation: Sublimation should begin as the temperature increases. Fine, white crystals of purified **Hexacarbonyltungsten** will start to deposit on the cold surface of the condenser. Monitor the process to ensure the temperature is optimal for a steady sublimation rate without causing decomposition (indicated by darkening of the crude material).
- Completion: The sublimation is complete when no more solid is observed subliming from the bottom flask, and a significant amount of crystalline product has been collected on the cold finger.

#### 4. Product Recovery:

- Cooling Down: Turn off the heater and allow the apparatus to cool to room temperature while still under vacuum.
- Venting the System: Slowly and carefully vent the system with an inert gas like nitrogen or argon. Abruptly introducing air can dislodge the purified crystals from the cold finger.
- Disassembly and Collection: Once at atmospheric pressure, carefully disassemble the apparatus. The purified **Hexacarbonyltungsten** crystals can be scraped from the cold finger onto a clean, dry surface within a fume hood.

## Data Presentation: Physical Properties and Sublimation Conditions

The following tables summarize key quantitative data for **Hexacarbonyltungsten** relevant to its purification by sublimation.

Table 1: Physical and Chemical Properties of **Hexacarbonyltungsten**

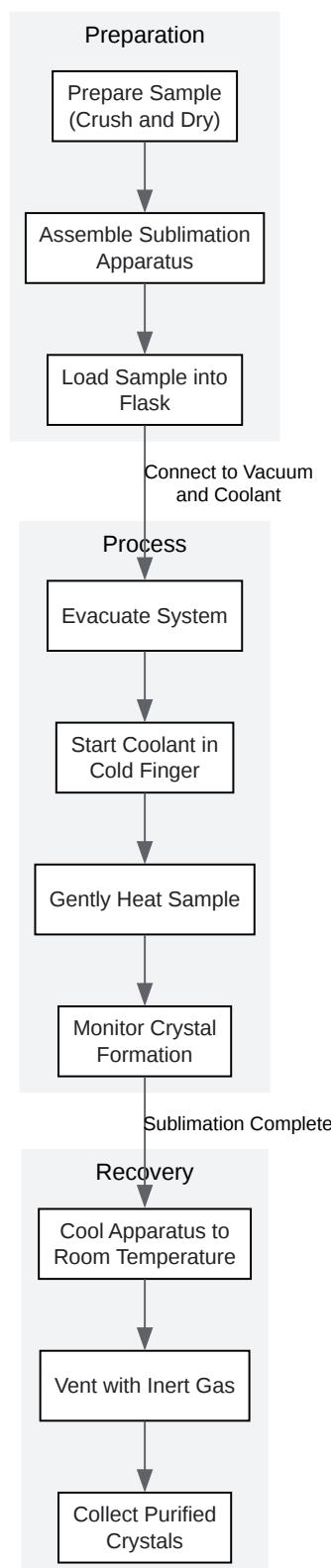
Property	Value
Molecular Formula	W(CO) <sub>6</sub>
Molar Mass	351.90 g/mol
Appearance	White crystalline solid
Density	2.65 g/cm <sup>3</sup>
Melting Point	150 °C (decomposes) <sup>[1]</sup>
Boiling Point	175 °C <sup>[2]</sup>
Solubility	Insoluble in water; soluble in non-polar organic solvents.

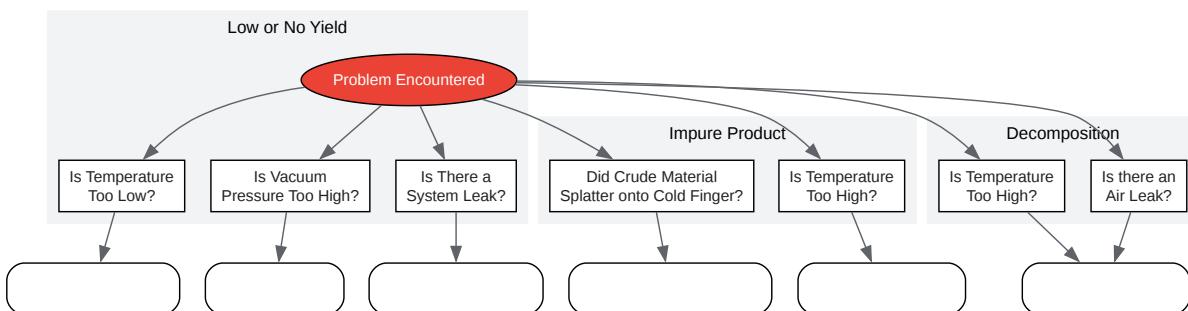
Table 2: Vapor Pressure and Enthalpy of Sublimation of **Hexacarbonyltungsten**

Temperature (K)	Vapor Pressure (mmHg)	Enthalpy of Sublimation ( $\Delta_{\text{subH}}$ ) (kJ/mol)	Reference
293.15 (20 °C)	0.076 (0.1 torr)	-	[2]
340.15 (67 °C)	1.2	-	[1]
276	-	77.7	[3]
338 - 423	-	74.9 $\pm$ 1.3	[3]
348	-	74.4	[3]

## Mandatory Visualizations

Diagram 1: Experimental Workflow for Sublimation of **Hexacarbonyltungsten**



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## References

- 1. Tungsten hexacarbonyl 99.99 trace metals excluding Mo, sublimation 14040-11-0 [sigmaaldrich.com]
- 2. Tungsten hexacarbonyl | 14040-11-0 [chemicalbook.com]
- 3. Tungsten hexacarbonyl [webbook.nist.gov]
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Address: 3281 E Guasti Rd  
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